

Sulfo-cyanine3 Azide: A Comprehensive Technical Guide to Storage and Handling

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Compound of Interest

Compound Name: Sulfo-cyanine3 azide sodium

Cat. No.: B15554896

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the proper storage, handling, and utilization of Sulfo-cyanine3 azide, a water-soluble fluorescent probe crucial for a variety of bio-conjugation applications in research and drug development. Adherence to these guidelines is critical to ensure the stability, performance, and safety of this reagent.

Core Properties and Storage Conditions

Sulfo-cyanine3 azide is a bright, water-soluble fluorescent dye containing an azide group, making it an ideal tool for "click chemistry" reactions.^{[1][2]} Its high water solubility allows for reactions to be carried out in aqueous solutions without the need for organic co-solvents, which is particularly advantageous when working with sensitive biological molecules.^{[1][3]}

Proper storage is paramount to maintain the integrity and functionality of Sulfo-cyanine3 azide. The following table summarizes the recommended storage conditions and physical properties.

Parameter	Value	Source(s)
Storage Temperature	-20°C	[1][3][4]
Shelf Life	12 to 24 months from date of receipt	[1][3][4]
Light Sensitivity	Store in the dark. Avoid prolonged exposure to light.	[1][3]
Shipping Conditions	Shipped at ambient temperature.	[1][4]
Physical Form	Solid, dark red crystals.	[2]
Solubility	Soluble in water (up to 0.62 M or 456 g/L), DMF, and DMSO.	[1][2][3]

Spectroscopic and Physicochemical Data

The fluorescent properties of Sulfo-cyanine3 azide are comparable to the well-known Cy3® fluorophore.[2][3] Key quantitative data are presented below for easy reference.

Parameter	Value	Source(s)
Molecular Formula	C ₃₃ H ₄₁ N ₆ KO ₇ S ₂	[2][3]
Molecular Weight	736.94 g/mol	[2]
Purity	≥ 90-95% (as determined by HPLC and ¹ H NMR)	[2][4]
Excitation Maximum (λ _{abs})	548 - 555 nm	[2][4]
Emission Maximum (λ _{em})	563 - 572 nm	[2][4]
Molar Extinction Coefficient (ε)	150,000 - 162,000 M ⁻¹ cm ⁻¹	[2]

Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for Sulfo-cyanine3 azide is not readily available, data from structurally related compounds, such as other cyanine dyes and organic azides, can provide guidance on safe handling practices. Organic azides should be handled with care as they can be potentially energetic.

Personal Protective Equipment (PPE):

- **Gloves:** Always wear chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.^[5]
- **Eye Protection:** Safety glasses or goggles are recommended.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** Not typically required for small quantities handled with adequate ventilation. For procedures that may generate dust, a dust mask (e.g., N95) can be used.^[5]

Handling Procedures:

- Work in a well-ventilated area.^[5]
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Keep containers tightly closed when not in use.^[5]
- Wash hands thoroughly after handling.

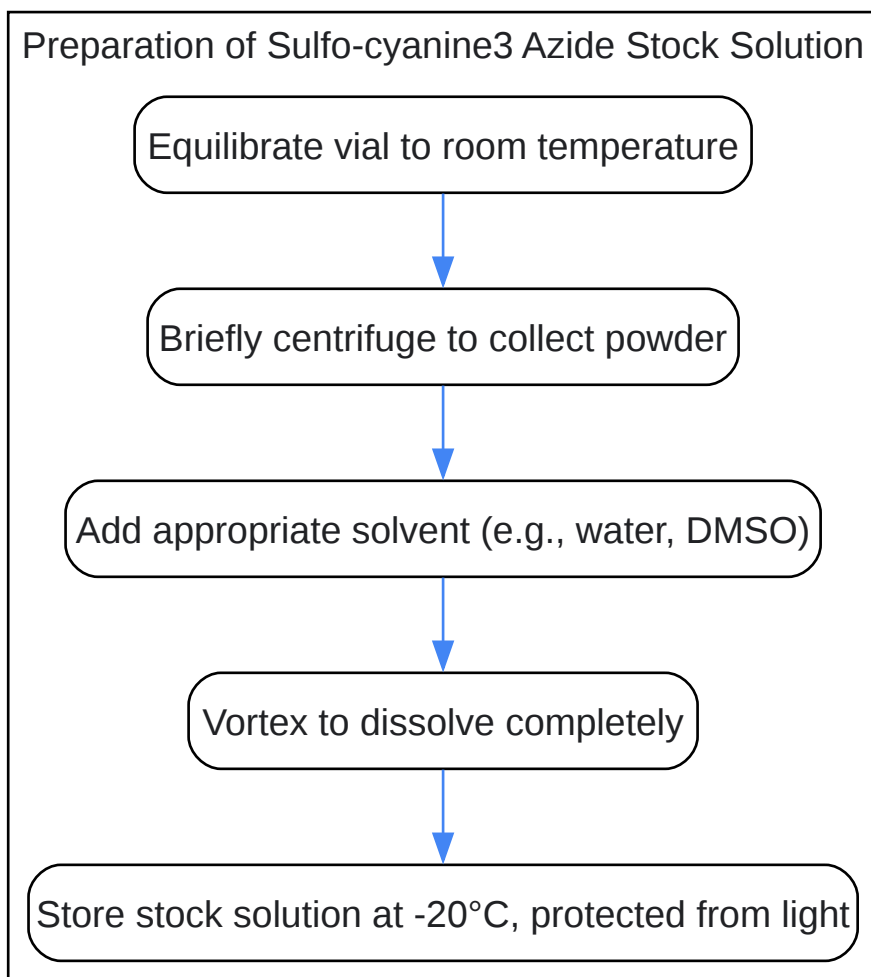
In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.

Experimental Protocols and Workflows

Sulfo-cyanine3 azide is primarily used in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) "click chemistry" reactions.^[6] These reactions enable the efficient and specific labeling of alkyne- or strained cyclooctyne-modified biomolecules.

General Workflow for Handling and Preparation of Sulfo-cyanine3 Azide Stock Solution

The following diagram outlines the general steps for preparing a stock solution of Sulfo-cyanine3 azide.



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Workflow for preparing a stock solution of Sulfo-cyanine3 azide.

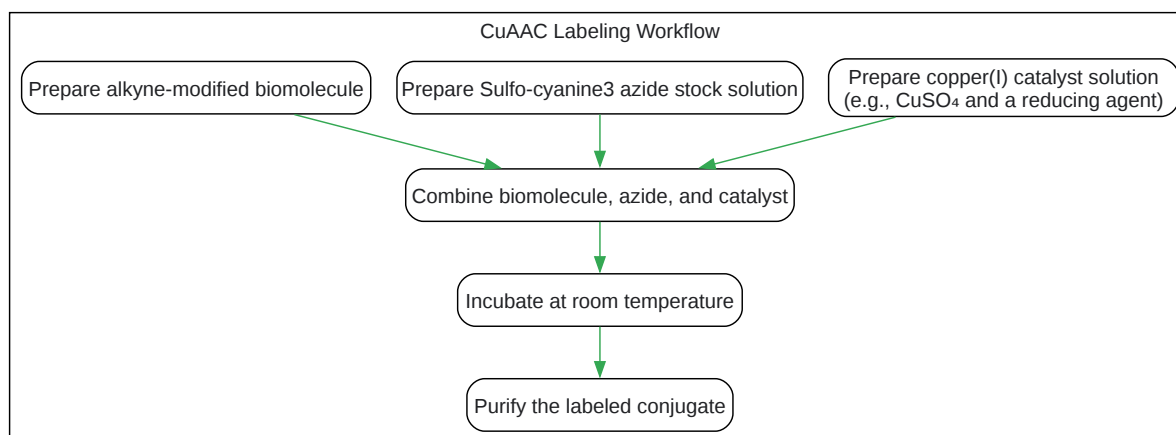
Detailed Protocol for Stock Solution Preparation:

- Before opening, allow the vial of Sulfo-cyanine3 azide to warm to room temperature to prevent condensation.

- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the desired volume of a suitable solvent (e.g., high-purity water, DMSO, or DMF) to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of the compound (MW = 736.94 g/mol), add approximately 136 μ L of solvent.
- Vortex the solution until the dye is completely dissolved.
- For storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C , protected from light.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Labeling Protocol

This protocol provides a general guideline for labeling an alkyne-containing biomolecule with Sulfo-cyanine3 azide.



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General workflow for CuAAC labeling with Sulfo-cyanine3 azide.

Detailed Protocol for CuAAC Labeling:

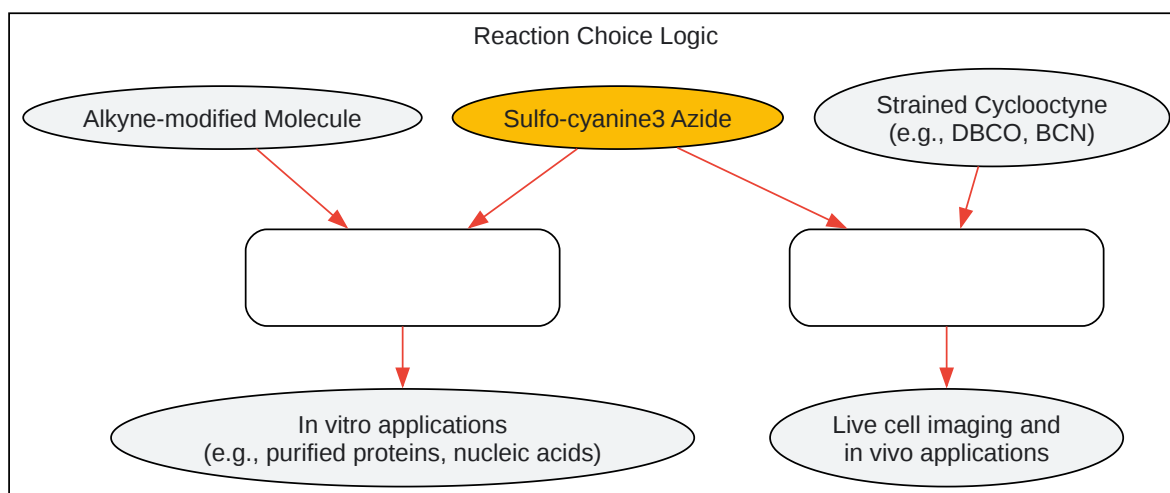
This is a general protocol and may require optimization for specific applications.

- Prepare the following stock solutions:
 - Alkyne-modified biomolecule in a suitable buffer.
 - 10 mM Sulfo-cyanine3 azide in water or DMSO.
 - 50 mM Copper(II) sulfate (CuSO_4) in water.
 - 100 mM sodium ascorbate in water (prepare fresh).
 - (Optional) 50 mM of a copper-chelating ligand (e.g., THPTA) in water.
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified biomolecule (e.g., 10-100 μM final concentration) with a 2-10 fold molar excess of Sulfo-cyanine3 azide.
 - If using a ligand, add it to the reaction mixture at this point.
 - Add the copper(II) sulfate solution to a final concentration of 0.1-1 mM.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 1-5 mM.
- Incubation:
 - Mix the reaction components thoroughly by gentle vortexing or pipetting.
 - Incubate the reaction at room temperature for 30-60 minutes, protected from light.
- Purification:

- Purify the labeled biomolecule from excess dye and reaction components using an appropriate method such as size-exclusion chromatography (e.g., Sephadex G-25), dialysis, or precipitation.

Logical Relationships in Application

The utility of Sulfo-cyanine3 azide is rooted in its ability to participate in highly specific and efficient bio-orthogonal reactions. The choice between a copper-catalyzed or a copper-free click chemistry approach depends on the nature of the biological system being studied.



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